

An In-depth Technical Guide to 1-(1,1-difluoroethyl)-4-nitrobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1,1-Difluoroethyl)-4-nitrobenzene

Cat. No.: B1315340

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive literature review of **1-(1,1-difluoroethyl)-4-nitrobenzene**, a molecule of interest in medicinal chemistry and materials science. Due to the limited direct research on this specific compound, this guide synthesizes information from related chemical structures and compound classes to provide insights into its synthesis, potential biological activities, and mechanisms of action.

Core Compound Properties

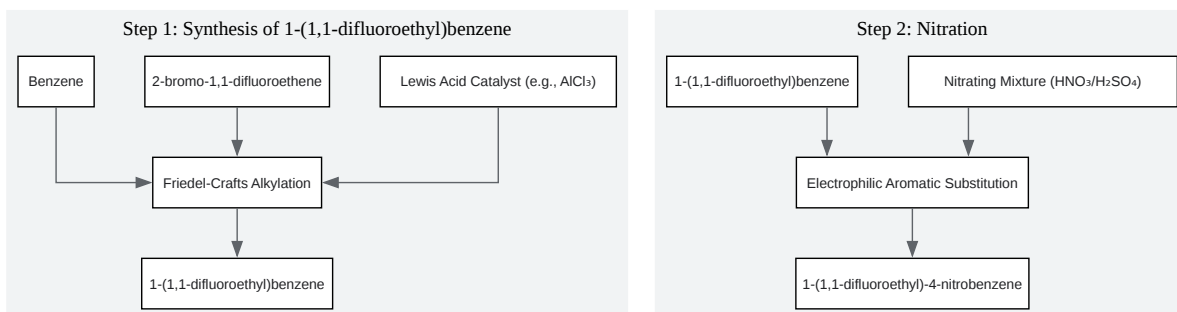
While specific experimental data for **1-(1,1-difluoroethyl)-4-nitrobenzene** is scarce, its basic chemical properties have been identified.

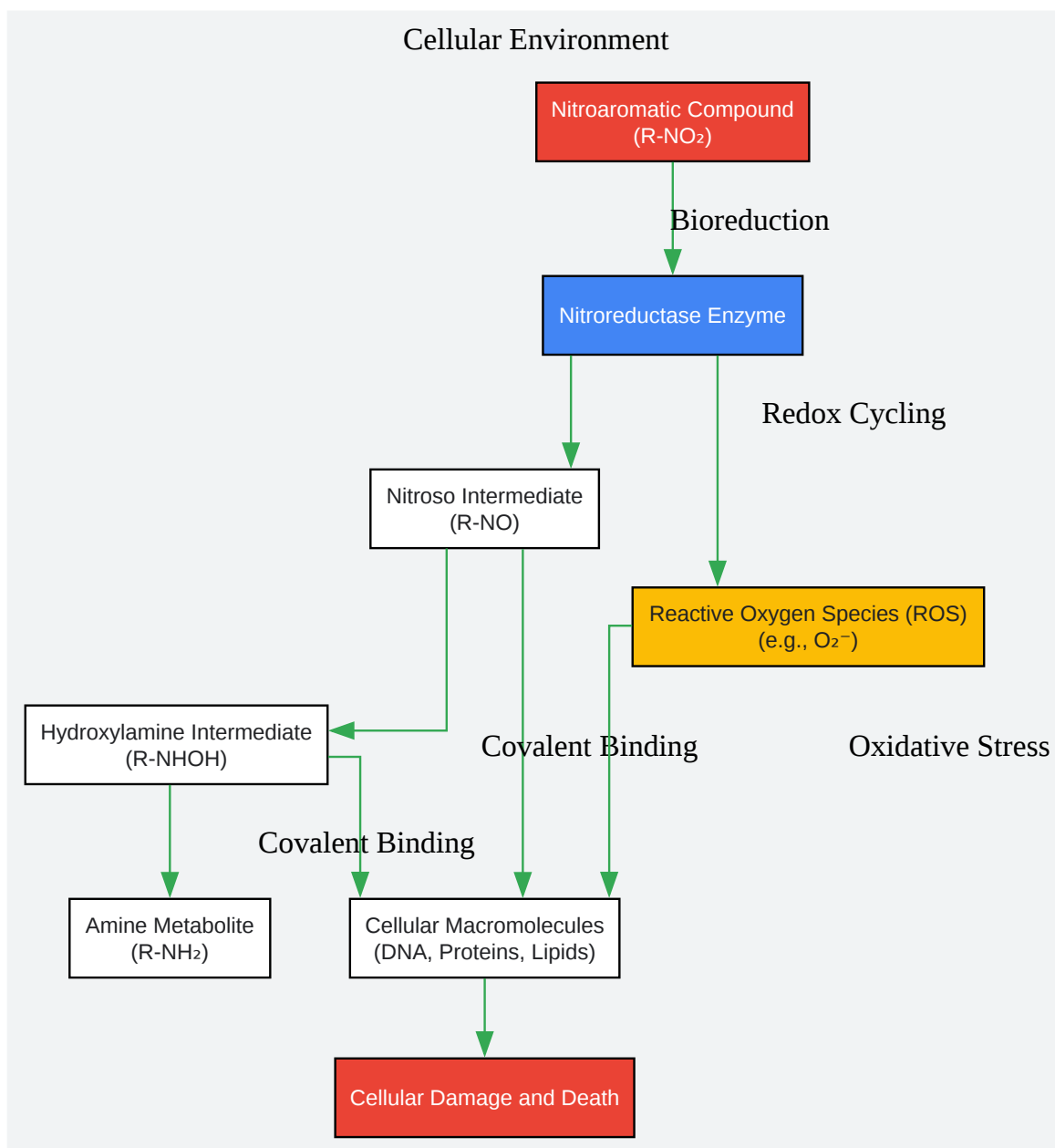
Property	Value	Source
CAS Number	32471-55-9	[1][2]
Molecular Formula	C ₈ H ₇ F ₂ NO ₂	[3]
Molecular Weight	187.14 g/mol	[3][4]
Synonyms	4-Nitro-1-(α,α -difluoroethyl)benzene	[2]

Proposed Synthesis and Experimental Protocol

Currently, a specific, published experimental protocol for the synthesis of **1-(1,1-difluoroethyl)-4-nitrobenzene** is not available. However, based on established methods for the synthesis of aryl- α,α -difluoroethyl ethers and the nitration of aromatic compounds, a plausible synthetic route is proposed below.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Proposed Synthetic Workflow





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